

Optimizing vehicle formulation for PMPA sodium subcutaneous delivery

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Compound of Interest

Compound Name: PMPA sodium salt

Cat. No.: B12102200

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Technical Support Center: PMPA Sodium Subcutaneous Formulation

Topic: Optimizing Vehicle Formulation for PMPA Sodium Subcutaneous Delivery

Status: Operational Support Level: Tier 3 (Senior Application Scientist)

Introduction: The Physicochemical Challenge

Welcome to the technical support hub for PMPA (9-[2-(phosphonomethoxy)propyl]adenine, or Tenofovir) and related phosphonate formulation.

The Core Problem: PMPA in its free acid form is poorly water-soluble and highly acidic. To achieve a concentration suitable for subcutaneous (SC) delivery (often >20 mg/mL) without causing injection site necrosis, you must convert it to its sodium salt form (in situ or pre-formed) and buffer it to a physiological pH.

This guide provides the protocols to navigate the "Solubility-Tonicity-Tolerability" triangle.

Module 1: Solubilization & pH Control

FAQ: "Why won't my PMPA dissolve in water/PBS?"

Diagnosis: You are likely using PMPA free acid. It is a zwitterionic phosphonate with low solubility in water at neutral pH without assistance. **The Fix:** PMPA requires alkaline titration to form the sodium salt. You cannot simply add it to PBS (Phosphate Buffered Saline) because the buffer capacity of PBS is too weak to neutralize the acidic protons of PMPA.

Protocol: In-Situ Sodium Salt Preparation (The "Titration Method")

Use this protocol if you have PMPA Free Acid powder.

Reagents:

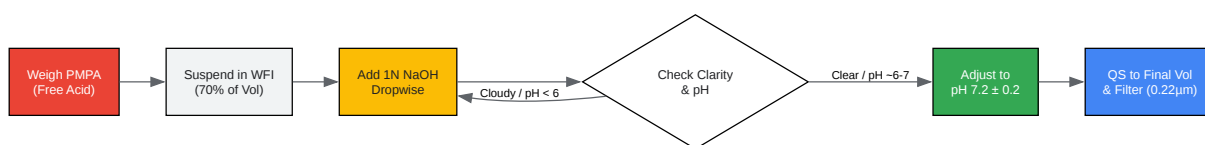
- PMPA Free Acid
- 1N NaOH (Sodium Hydroxide) - Sterile Filtered
- 1N HCl (Hydrochloric Acid) - For fine-tuning
- Water for Injection (WFI) or Sterile Saline (0.9% NaCl)

Step-by-Step Workflow:

- **Calculation:** Calculate the target mass. Example: To make 10 mL of 60 mg/mL PMPA.
- **Suspension:** Weigh 600 mg PMPA. Add approx. 70% of final volume (7 mL) of WFI. Note: It will be a cloudy suspension.
- **Titration (The Critical Step):**
 - While stirring, add 1N NaOH dropwise.
 - Monitor pH continuously.
 - **Observation:** The solution will clear as the pH approaches 6.0–6.5.

- Target: Continue titrating until pH 7.0–7.4.
- Volume Adjustment: Add WFI to reach the final volume (10 mL).
- Final Check: Re-verify pH. If it overshoot >7.5, back-titrate with dilute HCl (carefully, to avoid increasing osmolality too much).

Visual Workflow: Solubilization Logic



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Caption: Figure 1. Iterative titration workflow for converting PMPA free acid to soluble sodium salt at physiological pH.

Module 2: Osmolality & Injection Site Reactions

FAQ: "My animals are developing lesions/necrosis at the injection site."

Diagnosis: This is likely Chemical Cellulitis caused by one of two factors:

- Extreme pH: The formulation was not neutralized (pH < 4.5).
- Hypertonicity: The concentration of PMPA Sodium + excipients created a hyperosmolar solution (>600 mOsm/kg), drawing water out of surrounding cells and causing cell death.

The Science of Tonicity

PMPA Sodium contributes significantly to osmolality.

- Isotonic Target: ~290–300 mOsm/kg.^[1]

- Tolerable SC Range: 250–600 mOsm/kg.[1]
- Danger Zone: >900 mOsm/kg (High risk of necrosis).

Troubleshooting Table: Concentration vs. Tonicity Strategy

PMPA Conc.[2] (mg/mL)	Estimated Tonicity Contribution	Vehicle Recommendation
Low (1–10 mg/mL)	Negligible	Dissolve in 0.9% Saline or PBS.
Medium (20–50 mg/mL)	Moderate	Dissolve in 0.45% Saline (Half-normal) to balance tonicity.
High (60–100+ mg/mL)	High (Hypertonic risk)	Dissolve in Water for Injection (WFI) only. Do not add extra NaCl. The drug itself provides the tonicity.

Protocol: Osmolality Verification

Always measure osmolality using a freezing-point depression osmometer if working with concentrations >50 mg/mL.

- Prepare 100 µL of your final formulation.
- Test on osmometer.
- If >600 mOsm/kg: You must dilute the dose and increase injection volume (split into two sites if necessary) or decrease the injection rate.

Module 3: In Vivo Administration Limits

FAQ: "How much volume can I inject subcutaneously?"

Guideline: Exceeding volume limits causes physical tissue separation (delamination) and pain, independent of chemical properties.

Maximal SC Volumes by Species

Species	Max Vol per Site (Bolus)	Ideal Needle Gauge	Recommended Site
Mouse (25g)	5–10 mL/kg (Max ~0.2–0.3 mL)	27G–30G	Flank / Scruff
Rat (250g)	5–10 mL/kg (Max ~1.0–2.0 mL)	25G–27G	Flank / Scruff
Macaque	1–2 mL per site	23G–25G	Interscapular / Thigh

Note: If your dose requires more volume than listed, split the dose across multiple injection sites.

Module 4: Stability & Sterilization

FAQ: "Can I autoclave PMPA solutions?"

Answer:NO. Phosphonates are generally heat stable, but autoclaving can cause degradation or pH shifts in buffered solutions. Correct Method: Sterile filtration using a 0.22 μ m PES (Polyethersulfone) or PVDF membrane.

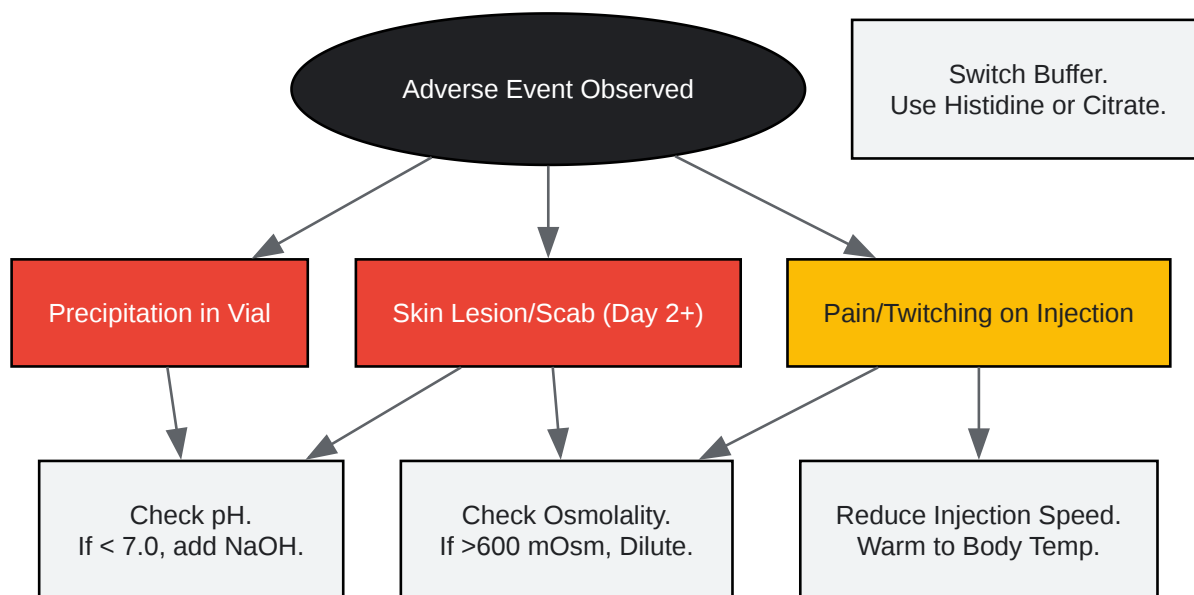
- Why PES? Low protein binding (irrelevant here) but high flow rate and chemical compatibility with pH 7–8.

Storage Guidelines

- Powder: -20°C (Desiccated).
- Reconstituted Solution (pH 7.4):
 - 4°C: Stable for ~1 week (Check for precipitation before use).
 - -20°C: Stable for 1–3 months. Avoid repeated freeze-thaw cycles.

Troubleshooting Logic Tree

Use this decision tree to diagnose adverse events during your study.



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Caption: Figure 2.[3] Diagnostic logic for common PMPA formulation issues.

References

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Sources

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